Application Note: In Vitro Characterization of (2-Oxo-3-phenylcyclohexyl)acetic acid

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Compound of Interest

Compound Name:	*(2-Oxo-3-phenylcyclohexyl)acetic acid*
Cat. No.:	*B12305991*

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Introduction & Compound Analysis

(2-Oxo-3-phenylcyclohexyl)acetic acid (hereafter referred to as OPCHA) represents a distinct chemical class combining a lipophilic cyclohexyl ring, a reactive ketone, and a carboxylic acid moiety. Structurally, it shares pharmacophoric features with phenylacetic acid derivatives (NSAIDs like Diclofenac or Amfenac) but possesses a saturated cyclohexyl ring, altering its metabolic profile and receptor binding kinetics.

Chemical Profile & Biological Relevance[1][2][3][4][5][6]

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Property	Specification	Biological Implication
CAS Number	92251-80-4	Unique identifier for sourcing and database verification.
Molecular Formula		Moderate molecular weight (232.28 g/mol) favors membrane permeability.
Functional Groups	Ketone (C=O), Carboxyl (-COOH), Phenyl	The ketone allows for Schiff base formation; the carboxyl group dictates pH-dependent solubility.
Predicted LogP	~2.5 - 3.0	Highly lipophilic; likely to cross cell membranes via passive diffusion.
Primary Application	Synthetic Intermediate / NCE	Used in the synthesis of indole alkaloids; screened for anti-inflammatory or analgesic potential.

Experimental Rationale: Researchers typically culture cells with OPCHA to:

- Screen for Bioactivity: Assess potential anti-inflammatory activity due to the phenyl-acid motif.
- Profile Cytotoxicity: Determine the safety window for this scaffold in early drug discovery.
- Evaluate Metabolic Stability: The cyclohexyl ring is a prime target for Cytochrome P450 (CYP) hydroxylation.

Experimental Preparation & Handling

Solubilization Protocol

OPCHA is sparingly soluble in water due to its lipophilic phenyl-cyclohexyl core. Improper solubilization is the #1 cause of experimental variability.

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- Stock Solution (100 mM): Dissolve 23.2 mg of OPCHA in 1 mL of sterile, anhydrous DMSO (Dimethyl Sulfoxide). Vortex for 30 seconds until clear.
  - Note: Ethanol is a secondary alternative, but DMSO is preferred for stability.
- Sterilization: Pass the stock solution through a 0.22 µm PTFE syringe filter. Do not use nylon filters, as they may bind the compound.
- Working Solutions: Dilute the stock into complete cell culture media immediately prior to use.
  - Max DMSO Concentration: Ensure final DMSO concentration in culture is < 0.5% (v/v) to avoid solvent toxicity.

Stability Warning

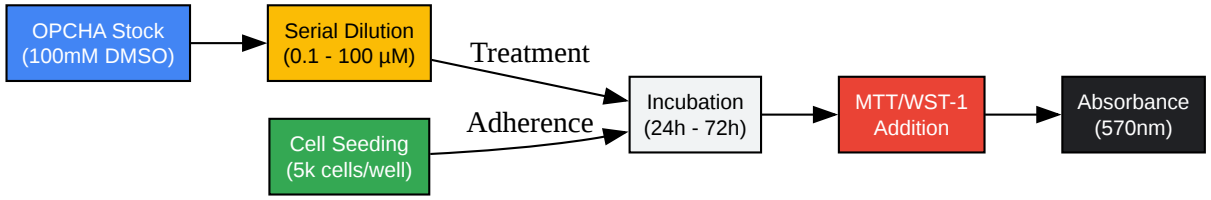
The C2-ketone is susceptible to nucleophilic attack. Avoid storing working solutions in media containing high concentrations of primary amines (e.g., Tris buffers) for extended periods (>24h) prior to cell addition.

Protocol A: Cytotoxicity Profiling (Fibroblasts/Hepatocytes)

Objective: Establish the

and "No Observed Adverse Effect Level" (NOAEL) in metabolically active cells. Cell Lines: HCT-116 (Colon), HepG2 (Liver), or 3T3 (Fibroblasts).

Workflow Diagram



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Caption: Step-by-step workflow for high-throughput cytotoxicity screening of OPCHA.

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Detailed Procedure

- Seeding: Plate cells at

  cells/well in a 96-well plate. Incubate for 24 hours to allow attachment.

- Treatment: Remove old media. Add 100 µL of fresh media containing OPCHA at concentrations: 0, 1, 5, 10, 25, 50, and 100 µM.
  - Control: Vehicle control (0.1% DMSO) and Positive control (10 µM Doxorubicin or equivalent).
- Incubation: Incubate for 48 hours at 37°C, 5%

  .

- Assay: Add 10 µL of MTT reagent (5 mg/mL) to each well. Incubate for 3 hours.
- Solubilization: Remove media carefully. Add 100 µL DMSO to dissolve formazan crystals.
- Analysis: Measure absorbance at 570 nm. Calculate cell viability relative to DMSO control.

Protocol B: Anti-Inflammatory Screening (RAW 264.7)

Objective: Determine if OPCHA acts as a functional mimic of NSAIDs by inhibiting the COX-2/Prostaglandin pathway or NO production. Cell Line: RAW 264.7 (Murine Macrophages).

Mechanistic Pathway

The hypothesis for testing OPCHA lies in its structural similarity to phenylacetic acid NSAIDs. The diagram below illustrates the target pathway.

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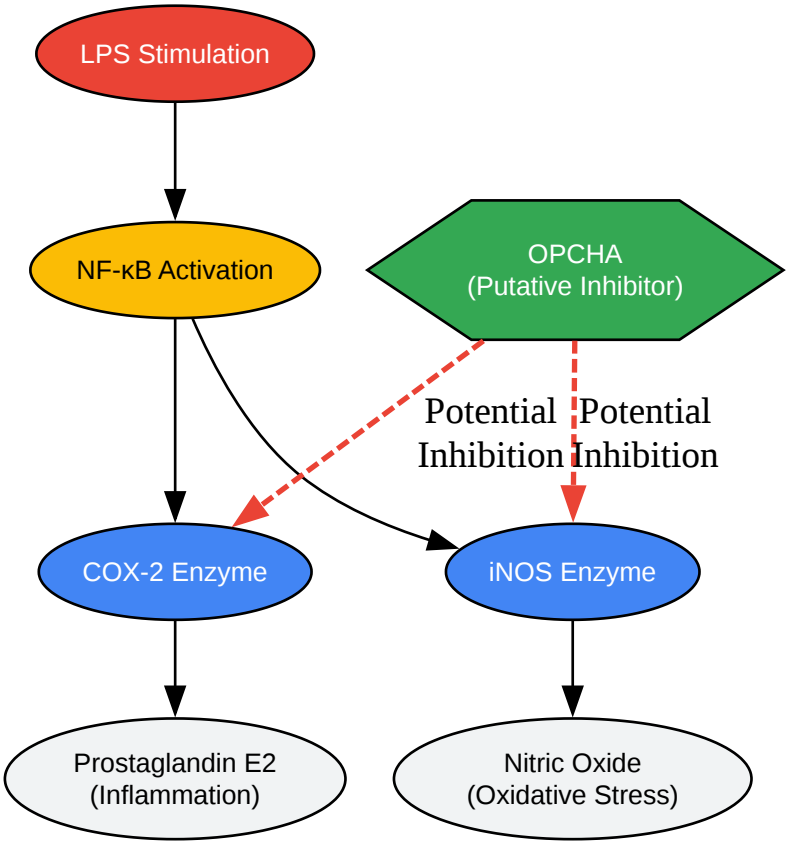

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Caption: Putative mechanism of action for OPCHA in inflammatory cascades.

Detailed Procedure

- Activation: Seed RAW 264.7 cells (

  cells/well in 24-well plates).
- Pre-treatment: Treat cells with OPCHA (10, 25, 50 µM) for 1 hour prior to stimulation.
- Stimulation: Add Lipopolysaccharide (LPS) at 1 µg/mL to induce inflammation.
- Incubation: Incubate for 24 hours.
- NO Quantification (Griess Assay):
  - Mix 50 µL of cell supernatant with 50 µL of Griess Reagent A and 50 µL of Reagent B.

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- Measure absorbance at 540 nm immediately.

- PGE2 Quantification (ELISA): Use a competitive ELISA on the supernatant to measure Prostaglandin E2 levels.

  - Success Metric: A dose-dependent reduction in NO or PGE2 indicates anti-inflammatory potential.

Protocol C: Metabolic Stability (Microsomal Assay)

Objective: The cyclohexyl ring is prone to oxidation. This assay predicts the compound's half-life. System: Liver Microsomes (Human/Rat) or HepG2 cells.

- Reaction Mix: Incubate 1 µM OPCHA with liver microsomes (0.5 mg protein/mL) in PBS (pH 7.4).

- Initiation: Add NADPH-generating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).

- Sampling: Aliquot samples at 0, 15, 30, and 60 minutes.

- Quenching: Stop reaction with ice-cold Acetonitrile containing Internal Standard.

- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.

  - Look for: Hydroxylated metabolites (+16 Da) on the cyclohexyl ring.

Data Analysis & Reporting

When reporting results for OPCHA, organize data into the following comparative format:

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Assay	Endpoint	Control Value	OPCHA (Low Dose)	OPCHA (High Dose)	Interpretation
MTT	Viability (%)	100%	>90%	<50% (if toxic)	Defines therapeutic window.
Griess	Nitrite ( )	High (LPS)	Reduced?	Reduced?	Indicates iNOS inhibition.
ELISA	PGE2 (pg/mL)	High (LPS)	Reduced?	Reduced?	Indicates COX-2 inhibition.

References

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